

# Personal protective equipment for handling N-Acetyl Mesalazine-d3

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## Compound of Interest

Compound Name: N-Acetyl Mesalazine-d3

Cat. No.: B562472

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## Essential Safety and Handling Guide for N-Acetyl Mesalazine-d3

This guide provides crucial safety and logistical information for the handling and disposal of **N-Acetyl Mesalazine-d3** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

### Personal Protective Equipment (PPE)

When handling **N-Acetyl Mesalazine-d3**, it is imperative to use appropriate personal protective equipment to minimize exposure and ensure personal safety. The recommended PPE is based on the safety data sheet for the non-deuterated analogue, N-Acetyl Mesalazine, as the deuteration is not expected to alter its chemical hazards.

Table 1: Recommended Personal Protective Equipment (PPE)

Body Part	PPE Recommendation	Specifications
Eyes/Face	Safety glasses with side shields or goggles; face shield if splashing is possible.	Must comply with U.S. OSHA 29 CFR 1910.133 or European Standard EN166.
Hands	Chemical-resistant, impervious gloves.	Nitrile or latex gloves are suitable. <a href="#">[1]</a>
Body	Laboratory coat.	To be worn at all times when handling the compound. <a href="#">[1]</a>
Respiratory	NIOSH-approved respirator.	Required when weighing the neat chemical or where dust generation is likely. A half-face respirator with an organic vapor/acid gas cartridge and a dust/mist filter is recommended. <a href="#">[2]</a>

## Health Hazard Information

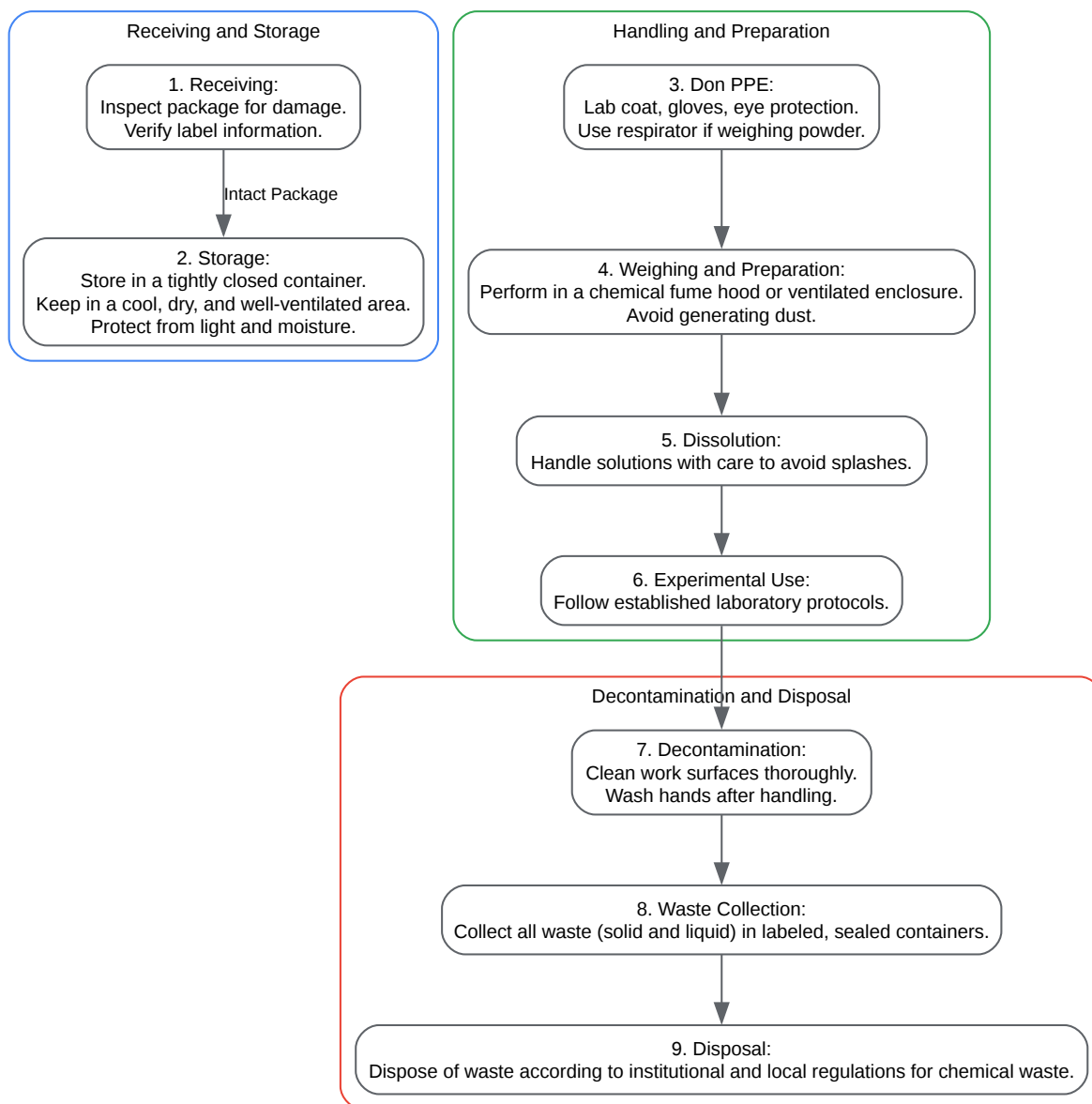
N-Acetyl Mesalazine is classified as harmful if swallowed and causes serious eye irritation[\[3\]](#). Prolonged or repeated skin contact may lead to dermatitis (dry, red skin)[\[4\]](#).

Table 2: Hazard Identification and First Aid

Hazard	Description	First Aid Measures
Oral Ingestion	Harmful if swallowed[3].	Rinse mouth with water. Do not induce vomiting. Seek immediate medical attention. [1][3]
Eye Contact	Causes serious eye irritation[3].	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. [3]
Skin Contact	May cause skin irritation. Prolonged contact may cause dermatitis[1][4].	Remove contaminated clothing. Wash skin with soap and plenty of water. If irritation persists, seek medical attention.[1][3]
Inhalation	May cause respiratory tract irritation.	Move the exposed person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.

## Operational Plan: Step-by-Step Handling Procedures

The following workflow outlines the safe handling of **N-Acetyl Mesalazine-d3** from receipt to disposal.



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**Figure 1.** Workflow for the safe handling of **N-Acetyl Mesalazine-d3**.

## Disposal Plan

Proper disposal of **N-Acetyl Mesalazine-d3** and any associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** All materials contaminated with **N-Acetyl Mesalazine-d3**, including unused product, empty containers, gloves, and weighing papers, should be collected in a designated and clearly labeled hazardous waste container.
- **Containerization:** Use sealed, leak-proof containers for both solid and liquid waste. Ensure containers are compatible with the chemical.
- **Labeling:** Label waste containers with "Hazardous Waste," the chemical name ("**N-Acetyl Mesalazine-d3**"), and the associated hazards (e.g., "Harmful," "Irritant").
- **Regulatory Compliance:** Dispose of all waste in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal procedures. While the parent compound, Mesalamine, is considered readily biodegradable, it is essential to follow hazardous waste protocols for the concentrated laboratory-grade chemical<sup>[5]</sup>.

By adhering to these guidelines, researchers can safely handle **N-Acetyl Mesalazine-d3**, minimizing personal risk and environmental impact.

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